

Bismuth-207: A Technical Guide to its Discovery and Production

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bismuth-207*

CAS No.: *13982-38-2*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery and production history of the radioisotope **Bismuth-207** (^{207}Bi). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this isotope's origins and synthesis methods. The document includes key physical data, detailed experimental protocols for its production, and logical diagrams to illustrate complex processes.

Introduction to Bismuth-207

Bismuth-207 is a long-lived radioisotope of bismuth, notable for its stable daughter product and characteristic gamma emissions. It does not occur naturally and is produced artificially in particle accelerators.^[1] Its long half-life and decay properties make it a valuable tool in various research applications, including as a tracer and for the calibration of gamma-ray spectrometers.

A summary of the key physical and radioactive properties of **Bismuth-207** is presented in Table 1.

Table 1: Key Properties of **Bismuth-207**

Property	Value	Reference(s)
Atomic Number (Z)	83	[2]
Mass Number (A)	207	[2]
Isotopic Mass	206.9784705 u	[2]
Half-Life	31.55 ± 0.04 years	[2][3]
Decay Mode	Electron Capture (EC) (~100%), Positron Emission (β+) (~0.012%)	[2][4]
Daughter Isotope	Lead-207 (²⁰⁷ Pb) (Stable)	[3]
Primary Gamma Emissions	569.7 keV (97.76%), 1063.7 keV (74.58%), 1770.2 keV (6.87%)	[4]
Parent Nuclides	211At, 207Po	[2]

Discovery of Bismuth-207

Bismuth-207 was first identified and characterized in 1950-1951. The seminal work, "Long-Lived Bi 207 and Energy Levels of Pb 207," was published by H. Neumann and I. Perlman in 1951. In their research, they prepared the isotope through two primary methods: the deuteron irradiation of lead in a cyclotron and by observing it as a product of the alpha decay of Astatine-211 (²¹¹At).[5] This discovery was crucial for understanding the nuclear structure and decay schemes in the heavy-element region of the periodic table, particularly the energy levels of its daughter nucleus, Lead-207.

Production of Bismuth-207

The artificial production of **Bismuth-207** is primarily achieved through charged-particle bombardment of lead targets. The two main methodologies are cyclotron-based production at lower energies and spallation reactions at higher energies.

Cyclotron Production

The most common and established method for producing **Bismuth-207** is the bombardment of a natural lead target with a proton beam from a cyclotron.[3] Deuteron beams can also be utilized.

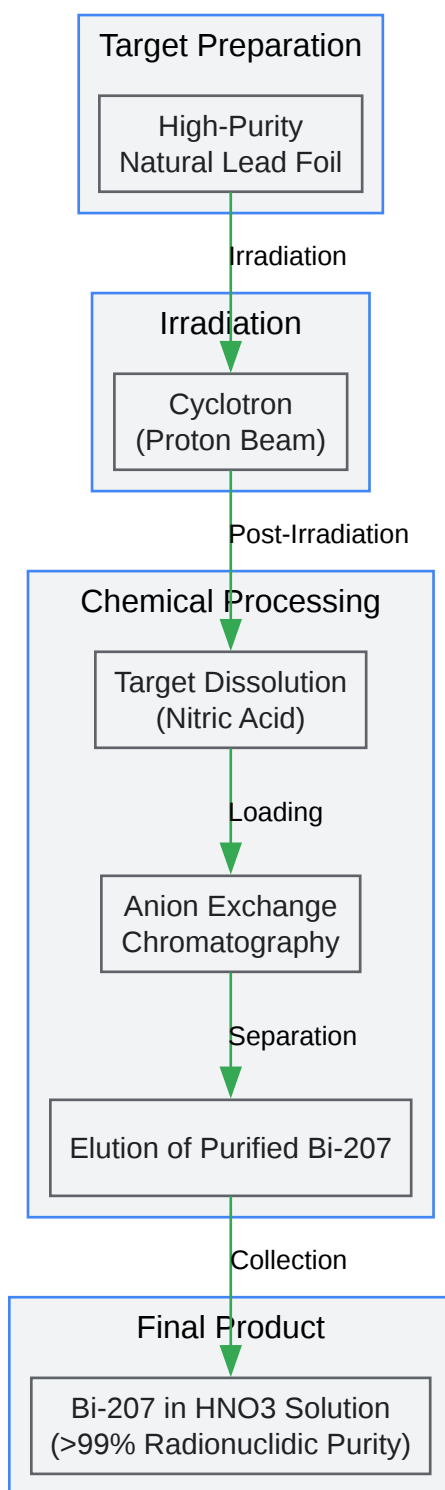
Several nuclear reactions can be employed to produce ^{207}Bi from stable lead isotopes. The choice of reaction and target material (natural or isotopically enriched lead) depends on the desired yield, purity, and the available accelerator capabilities.

Table 2: Common Cyclotron Production Reactions for **Bismuth-207**

Reaction	Target Isotope Abundance	Description
$\text{natPb}(p,xn)^{207}\text{Bi}$	Pb-206 (24.1%), Pb-207 (22.1%), Pb-208 (52.4%)	Proton bombardment of a natural lead target is the most common route. It involves a combination of (p,n), (p,2n), and (p,3n) reactions on lead isotopes.
$^{207}\text{Pb}(p,n)^{207}\text{Bi}$	22.1% (in natural lead)	A direct reaction on Lead-207. Requires enriched targets for high purity.
$^{206}\text{Pb}(d,n)^{207}\text{Bi}$	24.1% (in natural lead)	Deuteron bombardment of Lead-206.
$^{207}\text{Pb}(d,2n)^{207}\text{Bi}$	22.1% (in natural lead)	Deuteron bombardment of Lead-207.
$^{208}\text{Pb}(d,3n)^{207}\text{Bi}$	52.4% (in natural lead)	Deuteron bombardment of Lead-208.

References for reactions:[3][6]

The overall workflow for cyclotron production involves target preparation, irradiation, and chemical separation.



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Caption: Workflow for cyclotron production of **Bismuth-207**.

- **Target Preparation:** A thin foil of high-purity natural lead (natPb) is prepared and mounted onto a target holder suitable for cyclotron irradiation.
- **Irradiation:** The lead target is bombarded with a proton beam of a specific energy. The energy is chosen to maximize the cross-section of the desired (p,xn) reactions while minimizing the production of undesirable isotopic impurities.
- **Target Dissolution:** After irradiation, the lead target is remotely handled and dissolved, typically in a 4 M nitric acid (HNO₃) solution.[3]
- **Chemical Separation:** The separation of no-carrier-added ²⁰⁷Bi from the bulk lead target material is critical. Anion exchange chromatography is a highly effective method.
 - **Column Preparation:** An anion exchange resin (e.g., AG1-X4) is packed into a chromatography column.[5]
 - **Loading:** The dissolved target solution, containing ²⁰⁷Bi³⁺ and Pb²⁺ ions in a nitric acid/hydrobromic acid matrix (e.g., 2 M HNO₃ - 0.03 M HBr), is loaded onto the column.[5] In this medium, bismuth forms anionic bromide complexes which are strongly retained by the resin, while lead and other cationic impurities are not.
 - **Washing:** The column is washed with the same acid mixture to elute the lead ions and other impurities.
 - **Elution:** The purified **Bismuth-207** is then eluted from the resin using a complexing agent, such as 0.05 M diethylenetriaminepentaacetic acid (DTPA) in an ammonium nitrate solution.[5]
- **Final Product:** The resulting product is a solution of **Bismuth-207** in nitric acid with a radionuclidic purity exceeding 99%.[3]

The production cross-section is a measure of the probability of a nuclear reaction occurring and is crucial for predicting the yield of ²⁰⁷Bi. It is highly dependent on the energy of the incident protons. Below is a table of representative cross-section values for the natPb(p,x)²⁰⁷Bi reaction.

Table 3: Representative Cross-Sections for natPb(p,x)²⁰⁷Bi Production

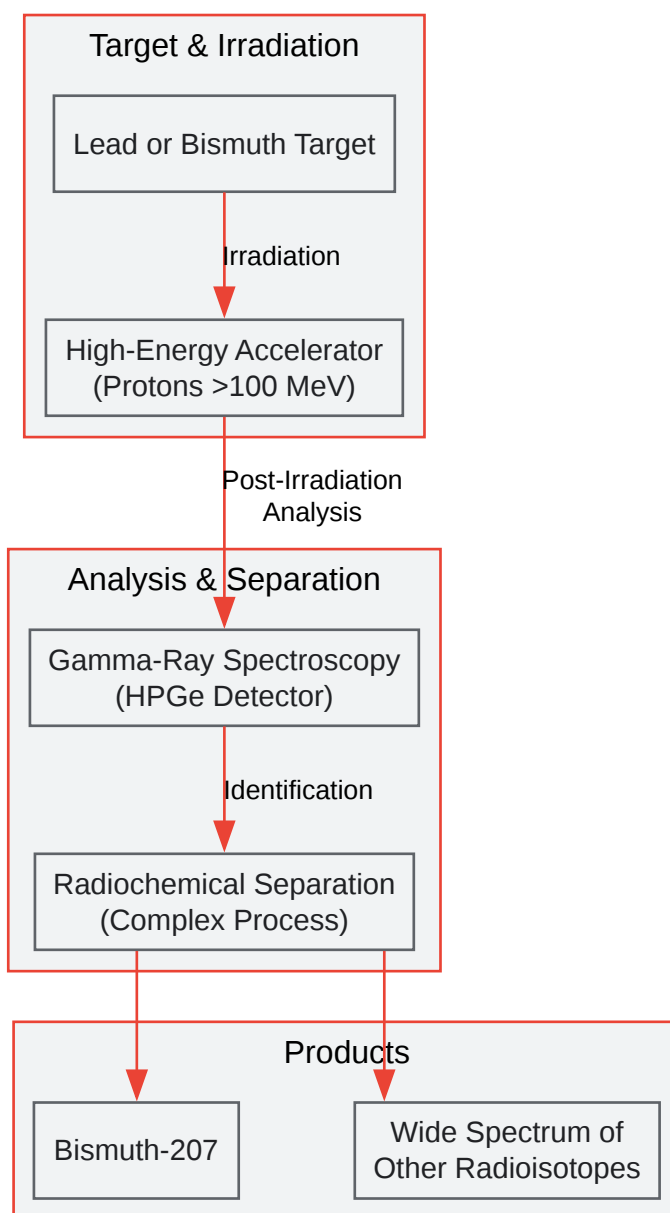
Proton Energy (MeV)	Cross-Section (mb)
20	~150
30	~300
40	~450
50	~400
70	~200
100	~100

Note: Values are estimated from graphical data presented in scientific literature and are for illustrative purposes.^{[7][8]} 1 barn (b) = 10^{-28} m².

Spallation Production

Spallation is a nuclear reaction in which a target nucleus is struck by a high-energy particle (typically protons > 100 MeV), causing the ejection of numerous nucleons (protons and neutrons) and leaving behind a lighter residual nucleus. **Bismuth-207** is one of many products formed during the spallation of lead or bismuth targets. This method is often used in research settings or accelerator-driven systems (ADS) where a wide array of isotopes is produced.

The workflow for spallation is similar in principle to cyclotron production but operates at a much higher energy scale.



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Caption: General workflow for spallation production of radioisotopes.

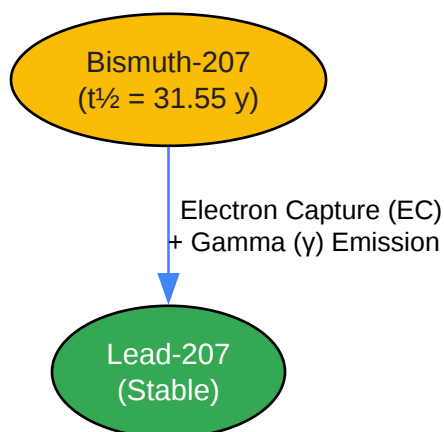
- **Irradiation:** A target of lead or bismuth is placed in a high-energy proton beam (e.g., 0.4 to 3.0 GeV).
- **Product Analysis:** Due to the vast number of different isotopes produced, the irradiated target is first analyzed using high-purity germanium (HPGe) detectors. The characteristic gamma-

ray energies of ^{207}Bi (569.7 keV, 1063.7 keV) are used to identify its presence and quantify its production.

- Separation: The chemical separation of ^{207}Bi from a spallation target is significantly more complex than from a cyclotron target due to the presence of numerous other elements and their isotopes. A combination of techniques, including precipitation, solvent extraction, and ion exchange chromatography, is required to achieve a pure sample.

Decay Pathway

Bismuth-207 decays almost exclusively via electron capture to stable Lead-207. In this process, an inner atomic electron is captured by the nucleus, converting a proton into a neutron and emitting a neutrino. The resulting ^{207}Pb nucleus is typically in an excited state and de-excites by emitting gamma rays.



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Caption: Decay pathway of **Bismuth-207** to stable Lead-207.

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